

Application Note: Scalable Synthesis of 1-(3-aminophenyl)-3-(propan-2-yl)urea

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Compound of Interest

Compound Name: 1-(3-aminophenyl)-3-(propan-2-yl)urea

CAS No.: 1042554-38-0

Cat. No.: B6142960

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Abstract

This application note details a robust, scalable protocol for the production of **1-(3-aminophenyl)-3-(propan-2-yl)urea** (CAS: N/A for specific isomer, analogous to general aryl-alkyl ureas). Designed for pharmaceutical intermediates, this guide prioritizes regioselectivity and safety. The synthesis utilizes a two-step sequence: the controlled coupling of 3-nitroaniline with isopropyl isocyanate, followed by a chemoselective catalytic hydrogenation. This route avoids the statistical mixture issues inherent in direct functionalization of phenylenediamines. Critical scale-up parameters, including exotherm management, impurity profiling (specifically symmetrical urea byproducts), and pyrophoric catalyst handling, are addressed.

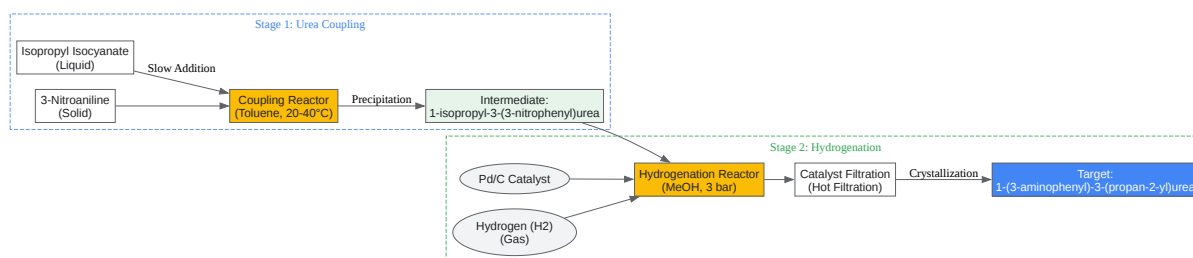
Retrosynthetic Analysis & Strategy

Direct reaction of 1,3-diaminobenzene with isopropyl isocyanate typically yields a statistical mixture of mono-urea, di-urea, and unreacted starting material, requiring tedious chromatographic separation.

To ensure Process Mass Intensity (PMI) efficiency and high purity on a kilogram scale, we employ a "Nitro-Masking" strategy:

- Step 1 (Urea Formation): Reaction of 3-nitroaniline with isopropyl isocyanate. The nitro group deactivates the ring, preventing side reactions, while the amine remains nucleophilic.
- Step 2 (Deprotection/Activation): Catalytic hydrogenation of the nitro group to reveal the target amine.

Process Flow Diagram



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Caption: Two-stage synthesis workflow designed for regioselectivity and ease of purification.

Stage 1: Urea Coupling Protocol Reaction Mechanism & Criticalities

The reaction involves the nucleophilic attack of the aniline nitrogen onto the electrophilic carbon of the isocyanate.

- **Key Risk:** Hydrolysis of isopropyl isocyanate by adventitious water forms isopropylamine, which rapidly reacts with remaining isocyanate to form 1,3-diisopropylurea (a difficult-to-remove impurity).
- **Control:** System must be under inert atmosphere (N₂/Ar). Solvents must be anhydrous (<0.05% water).

Materials[1]

- 3-Nitroaniline (1.0 equiv)
- Isopropyl isocyanate (1.05 equiv)
- Toluene (anhydrous, 10 volumes relative to aniline)
- **Alternative Solvent:** THF (if solubility is an issue, though Toluene promotes product precipitation).

Step-by-Step Procedure

- **Setup:** Equip a jacketed glass reactor (or Hastelloy for larger scale) with a mechanical stirrer, reflux condenser, internal temperature probe, and a pressure-equalizing addition funnel. Purge with Nitrogen for 15 minutes.
- **Charging:** Charge 3-Nitroaniline and Toluene. Stir to obtain a suspension or partial solution (depending on temperature).
- **Temperature Adjustment:** Heat the mixture to 40°C to ensure partial dissolution and reaction initiation.
- **Addition:** Charge Isopropyl isocyanate into the addition funnel. Add dropwise over 60–90 minutes.
 - **Note:** The reaction is exothermic.[1][2] Maintain internal temperature between 40–50°C using jacket cooling. Do not exceed 60°C to prevent isocyanate degradation.

- Reaction: After addition, stir at 50°C for 2 hours.
- IPC (In-Process Control): Sample for HPLC. Target: <1.0% unreacted 3-nitroaniline.
- Workup (Crystallization):
 - Cool the mixture slowly to 0–5°C over 2 hours. The urea intermediate should precipitate as a thick slurry.
 - Filter the solids using a vacuum nutsche or centrifuge.
 - Wash the cake with cold Toluene (2 x 1 vol) to remove unreacted isocyanate.
 - Dry in a vacuum oven at 45°C to constant weight.

Expected Yield: 85–92% Appearance: Light yellow to off-white solid.

Stage 2: Catalytic Hydrogenation Protocol

Reaction Mechanism

Nitro reduction on Palladium follows a sequence: Nitro (-NO₂) -> Nitroso (-NO) -> Hydroxylamine (-NHOH) -> Amine (-NH₂).

- Safety Criticality: Accumulation of Hydroxylamine intermediates can be thermally unstable. Ensure adequate H₂ pressure and agitation to drive the reaction to completion.

Materials[1]

- 1-isopropyl-3-(3-nitrophenyl)urea (Intermediate from Stage 1)
- 10% Pd/C (50% wet paste, 5 wt% loading relative to substrate)
- Methanol (15 volumes)
- Hydrogen gas[3][4]

Step-by-Step Procedure

- **Safety Check:** Ensure the autoclave is grounded. Pd/C is pyrophoric when dry. Always handle wet.
- **Charging:** Charge the Intermediate and Methanol into the autoclave.
- **Catalyst Addition:** Under a nitrogen blanket, add the Pd/C catalyst. Rinse the charging port with a small amount of Methanol.
- **Purging:** Seal the reactor. Purge with Nitrogen (3x 3 bar) followed by Hydrogen (3x 3 bar).
- **Reaction:** Pressurize to 3–5 bar (45–75 psi) H₂. Heat to 40°C with vigorous stirring (>800 rpm for lab scale, tip speed >2 m/s for pilot).
 - Note: Hydrogen uptake will be rapid initially. Monitor exotherm.
- **Completion:** Stir until H₂ uptake ceases (approx. 2–4 hours).
- **IPC:** HPLC should show disappearance of Nitro-urea and absence of Hydroxylamine intermediates.
- **Filtration (Critical):**
 - Filter the warm reaction mixture through a Celite pad or sparkler filter to remove Pd/C.
 - Safety: Keep the catalyst cake wet with water/solvent at all times to prevent ignition.
- **Isolation:**
 - Concentrate the filtrate under reduced pressure to ~20% volume.
 - Add Isopropyl Acetate or MTBE as an anti-solvent to induce crystallization.
 - Cool to 0°C, filter, and dry.

Expected Yield: 88–95% Appearance: White to off-white crystalline solid.

Scale-Up Challenges & Mitigation Strategies

Parameter	Challenge	Mitigation Strategy
Exotherm Control	Isocyanate coupling is highly exothermic.[2] Runaway risk on scale.[2]	Use dosing-controlled reaction (semi-batch). Link addition rate to reactor temperature (stop addition if T > 50°C).
Impurity: Symmetrical Urea	Water in solvent reacts with isocyanate to form 1,3-diisopropylurea.	Use Karl Fischer (KF) titration to ensure solvent water < 200 ppm. Keep reactor under positive N2 pressure.
Catalyst Safety	Pd/C is pyrophoric; filtration on scale presents fire risk.	Use water-wet catalyst pastes. Use closed filtration systems (e.g., Rosenmund filter). Inert the filter housing with N2.
Solubility	Nitro-urea intermediate may have poor solubility, impeding hydrogenation.	Increase temperature to 50°C or use a co-solvent like THF/Methanol (1:1).

Analytical Quality Control

HPLC Method (Generic)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm (urea bond).
- Retention Order: 3-Aminophenyl urea (Product) < 3-Nitrophenyl urea (Intermediate) < 3-Nitroaniline (SM).

Safety & Hazardous Material Handling (E-E-A-T)

Isopropyl Isocyanate[5][6]

- Hazards: Highly Flammable (Flash point: -10°C), Toxic by inhalation, Skin/Respiratory Sensitizer.
- Engineering Controls: Handle only in a fume hood or closed reactor system. Use scrubbing system (e.g., dilute NaOH) for vent gases.
- PPE: Double nitrile gloves, full-face respirator (if outside containment), antistatic clothing.
- Decontamination: Spills should be treated with a solution of 90% water, 8% concentrated ammonia, and 2% liquid detergent.

Hydrogenation[3][4][7][8][9]

- Hazards: High pressure, Flammable gas, Pyrophoric catalyst.
- Controls: Oxygen sensors in the suite. Burst disks on reactors routed to safe vents. Grounding of all transfer lines to prevent static discharge.

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